

Application Notes and Protocols for Sch 50910 in DMSO

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sch 50910
CAS No.: 160415-08-7
Cat. No.: B12335027

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, storage, and preparation of **Sch 50910** in Dimethyl Sulfoxide (DMSO). Protocols for its use in common in vitro assays are also included to facilitate experimental design and execution.

Product Information

Characteristic	Information
IUPAC Name	(R)-(+)-5,5-Dimethyl-2-morpholineacetic acid
Molecular Formula	C ₈ H ₁₅ NO ₃
Molecular Weight	173.21 g/mol
CAS Number	168363-33-9
Mechanism of Action	Selective GABA-B receptor antagonist.

Solubility in DMSO

While specific quantitative solubility data from manufacturers is not readily available in public literature, empirical evidence from scientific publications and supplier information confirms that **Sch 50910** is soluble in DMSO. For practical laboratory use, stock solutions of at least 10 mM in anhydrous DMSO can be readily prepared.

Table 1: Recommended Stock Solution Parameters

Parameter	Recommendation
Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)
Typical Stock Concentration	10 mM
Storage Temperature	-20°C for short to medium term (weeks to months) -80°C for long term (months to years)
Storage Conditions	Store in airtight, light-protected vials. Aliquot to avoid repeated freeze-thaw cycles.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

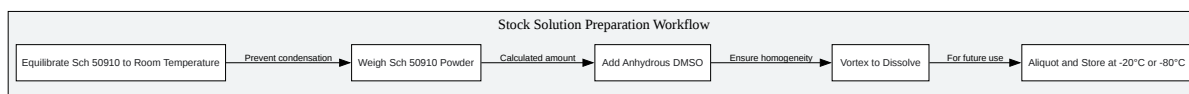
This protocol describes the preparation of a 10 mM stock solution of **Sch 50910**, a common starting concentration for subsequent dilutions in experimental assays.

Materials:

- **Sch 50910** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer

Procedure:

- Equilibrate: Allow the vial of solid **Sch 50910** to reach room temperature before opening to prevent moisture condensation.
- Weigh: Accurately weigh the desired amount of **Sch 50910** powder. To prepare 1 mL of a 10 mM stock solution, weigh 1.732 mg of **Sch 50910**.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 173.21 \text{ g/mol} \times 1000 \text{ mg/g} = 1.732 \text{ mg}$
- Dissolve: Add the calculated amount of anhydrous DMSO to the vial containing the **Sch 50910** powder. For a 10 mM solution with 1.732 mg of **Sch 50910**, add 1 mL of DMSO.
- Ensure Complete Dissolution: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- Store: Aliquot the stock solution into smaller, single-use volumes in light-protected tubes and store at -20°C or -80°C.



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Caption: Workflow for preparing a **Sch 50910** stock solution in DMSO.

Application in Cell-Based Assays

For most cell culture experiments, the final concentration of DMSO should be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. This requires serial dilution of the DMSO stock solution in the appropriate cell culture medium.

Protocol: Dilution of **Sch 50910** for a Cell-Based Assay

This example describes the preparation of a 10 μ M final working concentration of **Sch 50910** in a cell culture well.

Materials:

- 10 mM **Sch 50910** stock solution in DMSO
- Sterile cell culture medium
- Sterile microcentrifuge tubes
- Calibrated micropipettes

Procedure:

- Intermediate Dilution (1000X of final concentration): Prepare a 10 mM intermediate stock if not already available.
- Final Dilution: To prepare a 10 μ M working solution, dilute the 10 mM stock solution 1:1000 in cell culture medium. For example, to make 1 mL of 10 μ M solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO used for the final dilution to an equal volume of cell culture medium (e.g., 1 μ L of DMSO to 999 μ L of medium).
- Application: Add the prepared working solution and vehicle control to your cell cultures.

Table 2: Example Working Concentrations from Literature

Assay Type	Cell/Tissue Type	Working Concentration	Reference
Electrophysiology (Patch Clamp)	Mouse brain slices	5 μ M (for SCH 50911, a related compound)	(Atwood et al., 2014) [1]
Radioligand Binding Assay	CHO cells expressing GABA-B receptors	IC ₅₀ determined in competition assays	(Hirst et al., 2003)[2]

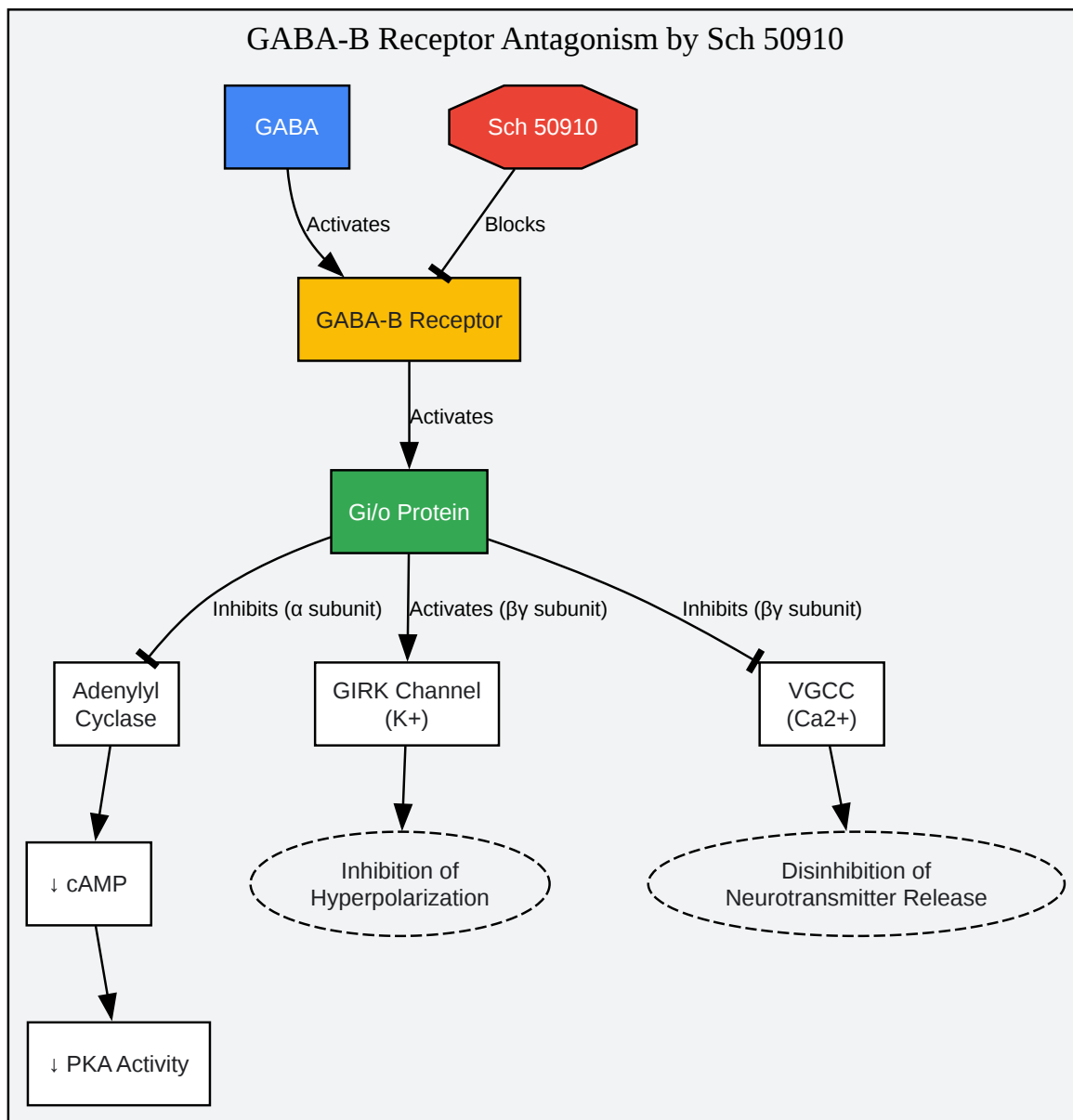
Mechanism of Action and Signaling Pathway

Sch 50910 acts as a selective antagonist at GABA-B receptors. These receptors are G-protein coupled receptors (GPCRs) that, upon activation by the endogenous ligand GABA, mediate inhibitory neurotransmission. As an antagonist, **Sch 50910** blocks the binding of GABA to the GABA-B receptor, thereby inhibiting its downstream signaling cascade.

The primary signaling pathway initiated by GABA-B receptor activation involves:

- G-protein activation: The receptor is coupled to inhibitory G-proteins (Gi/o).
- Inhibition of adenylyl cyclase: The activated α -subunit of the G-protein inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.[3][4]
- Modulation of ion channels: The $\beta\gamma$ -subunits of the G-protein can directly modulate the activity of ion channels. This includes the activation of G-protein-coupled inwardly rectifying potassium (GIRK) channels, leading to hyperpolarization, and the inhibition of voltage-gated calcium channels (VGCCs), which reduces neurotransmitter release.[3]

By blocking the GABA-B receptor, **Sch 50910** prevents these inhibitory effects, leading to a disinhibition of the affected neurons.



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Caption: Signaling pathway of GABA-B receptor antagonism by **Sch 50910**.

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